

BX-912 stock solution stability storage

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: BX-912

CAS No.: 702674-56-4

Cat. No.: S548359

Get Quote

BX-912 Technical Support Guide

Frequently Asked Questions (FAQs)

Q1: How should I store BX-912 stock solutions and powder for long-term stability? The stability of **BX-912** is highly dependent on proper storage conditions. Please adhere to the following guidelines [1] [2]:

Form	Recommended Storage Condition	Estimated Stability
Powder	-20°C	3 years
Stock Solution (in DMSO)	-80°C	1 year
Aliquot	Avoid repeated freeze-thaw cycles. Store at -80°C.	-

Q2: How do I prepare a stable stock solution of BX-912? **BX-912** has good solubility in DMSO and ethanol. Note that it is **insoluble or only slightly soluble in water** [1] [2].

Solvent	Solubility	Recommended Stock Concentration
DMSO	94 mg/mL (199.42 mM) [1]	87 mg/mL (184.58 mM) [2]

Solvent	Solubility	Recommended Stock Concentration
Ethanol	94 mg/mL (199.42 mM) [1]	87 mg/mL (184.58 mM) [2]
Water	Insoluble [1]	Not applicable

Preparation Tip: Sonication is recommended to aid dissolution when preparing stock solutions in DMSO or ethanol [2]. Always use fresh DMSO, as moisture-absorbing DMSO can reduce solubility [1].

Q3: I suspect my BX-912 has degraded. How can I troubleshoot this?

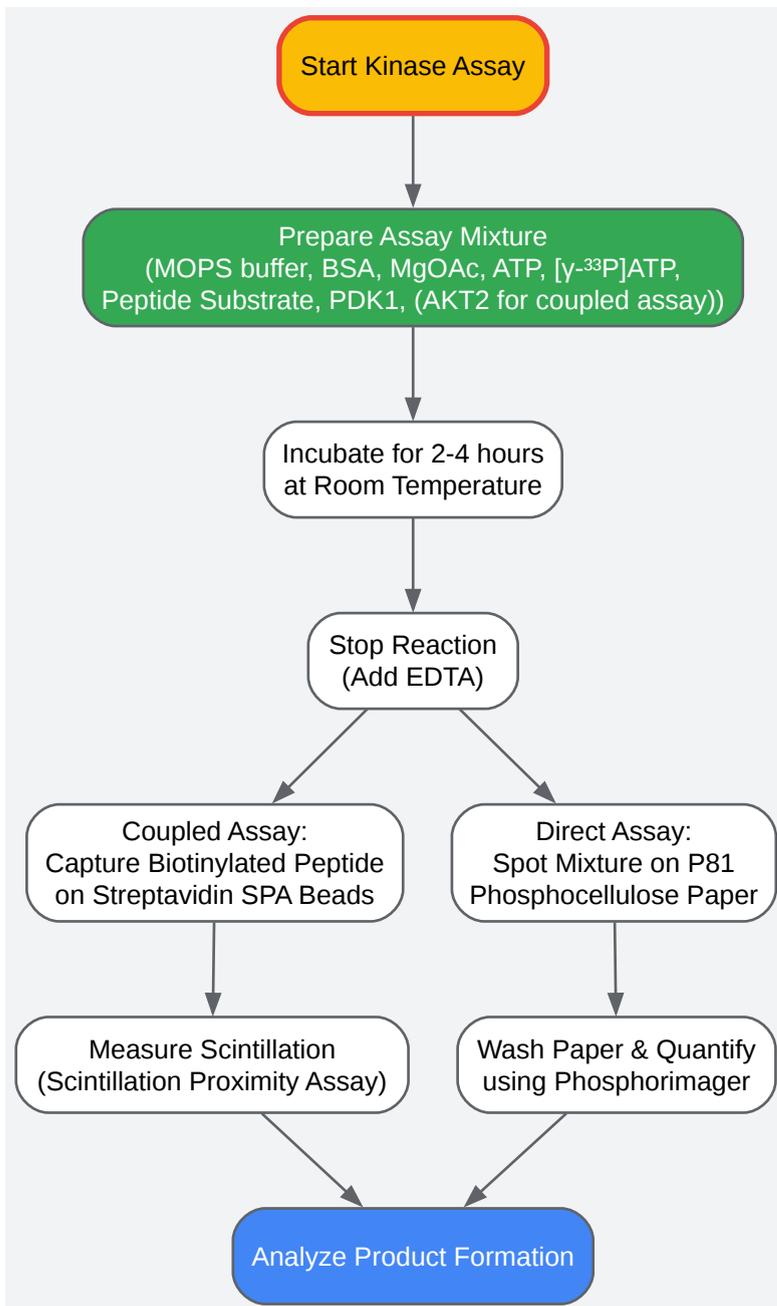
- **Check Physical Appearance:** Pure **BX-912** is a white solid [2]. Any discoloration may indicate degradation.
- **Verify Solubility:** If the compound does not dissolve completely in DMSO at the documented concentrations after brief sonication, it may have degraded.
- **Test Biological Activity:** The most definitive check is to test the compound in a positive control assay, such as the PDK1 kinase assay described below. A significant loss of efficacy suggests the compound is no longer active.

Detailed Experimental Protocols

The following sections provide detailed methodologies for key experiments cited in the literature for **BX-912**.

PDK1 Kinase Assay

This protocol details how to assay PDK1 activity in a direct format and a coupled format measuring PDK1-mediated activation of AKT2, which can be used to validate the efficacy of **BX-912** [1] [2].



[Click to download full resolution via product page](#)

Key Reagents:

- **Buffer:** For the coupled assay, use 15 mM MOPS, pH 7.2. For the direct assay, use 50 mM Tris-HCl, pH 7.5 [1] [2].
- **Peptide Substrate:** For the coupled assay, use a biotinylated peptide (biotin-ARRRDGGGAQPFRPRAATF). For the direct assay, use H2N-ARRRGVTTKTF CGT [1] [2].
- **Enzymes:** Purified recombinant human PDK1 (and AKT2 for the coupled assay) [1] [2].

Procedure:

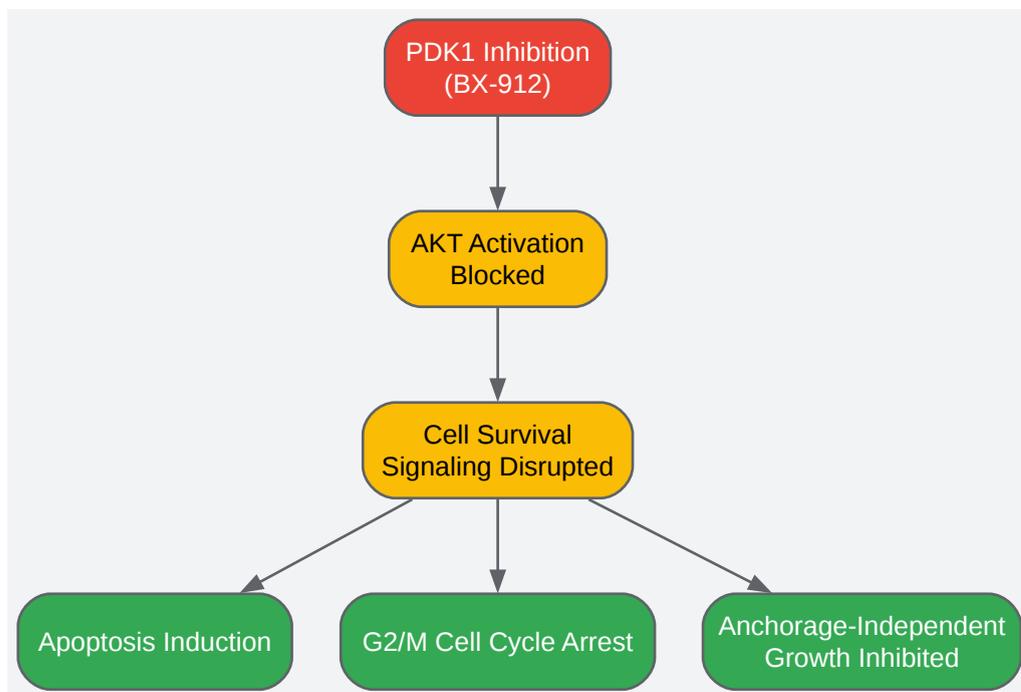
- **Assay Mixture Setup:** Combine all reagents in a final volume of 60 μL . PDK1 is added at suboptimal levels to sensitively detect inhibitors [1] [2].
- **Incubation:** Allow the reaction to proceed for 2 hours (coupled assay) or 4 hours (direct assay) at room temperature [1] [2].
- **Reaction Stop:** Add 25 mM EDTA to the mixture [1] [2].
- **Product Detection:**
 - **Coupled Assay:** Capture the biotin-labeled peptide from 10 μL of the mixture on streptavidin-coated SPA beads. Measure product formation by scintillation proximity counting [1] [2].
 - **Direct Assay:** Spot a portion of the reaction mixture on P81 phosphocellulose paper. Wash the paper three times with 0.75% phosphoric acid and once with acetone. After drying, quantify the filter-bound labeled peptide using a phosphorimager [1] [2].

Cell-Based Assay for Viability and Apoptosis

This protocol is used to study the effect of **BX-912** on tumor cell viability and growth inhibition [1] [2].

Procedure:

- **Cell Seeding:** Seed cells (e.g., MDA-468, MDA-453) at a low density ($1.5\text{-}3 \times 10^3$ cells/well) in 96-well plates and incubate overnight [1] [2].
- **Compound Treatment:** Add **BX-912** in 1% DMSO and growth medium to the wells. The final concentration of DMSO should be 0.1% [1] [2].
- **Incubation:** Incubate treated cells for 72 hours [1] [2].
- **Viability Measurement:** Add 10 μL of the metabolic dye WST-1 to each well. Read the signal at 450 nm in a plate reader. Subtract the background signal (from a no-cell or zero-time control) to calculate the net signal, which correlates with cell viability [1] [2].



[Click to download full resolution via product page](#)

Key Experimental Insights

- **Mechanism of Action:** **BX-912** is a potent, ATP-competitive, and specific PDK1 inhibitor (IC₅₀: 12 nM). It blocks the PDK1/Akt signaling pathway, which is crucial for cell survival, particularly in unattached cells [1] [2].
- **Cellular Phenotypes:**
 - **Growth Inhibition:** Suppresses anchorage-dependent and independent growth of tumor cell lines (e.g., IC₅₀ of 0.32 μM for PC-3 cells in soft agar) [1] [2].
 - **Apoptosis:** Induces apoptosis in a variety of tumor cell lines [1] [2].
 - **Cell Cycle Arrest:** Promotes a pronounced increase in cells with 4N DNA content, indicating a block at the G2/M phase [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. BX-912 | PDK inhibitor | Mechanism | Concentration [selleckchem.com]
2. - BX | Apoptosis | PDK | PKA | Chk | CDK | VEGFR | TargetMol 912 [targetmol.com]

To cite this document: Smolecule. [BX-912 stock solution stability storage]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548359#bx-912-stock-solution-stability-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com